

Navigating the Safe Disposal of 4,6-Dimethylheptan-2-one: A Comprehensive Guide

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Compound of Interest

Compound Name: 4,6-Dimethylheptan-2-one

Cat. No.: B098354

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For researchers and laboratory professionals handling **4,6-Dimethylheptan-2-one**, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. This guide provides a detailed, step-by-step protocol for the safe and compliant disposal of this flammable ketone.

Immediate Safety and Handling Precautions:

Prior to initiating any disposal procedures, it is imperative to consult the Safety Data Sheet (SDS) for **4,6-Dimethylheptan-2-one**. This compound is classified as a flammable liquid and can cause skin and eye irritation.^{[1][2]} Always wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. All handling and disposal activities should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid the inhalation of vapors.^{[2][3]}

Disposal Protocol:

The disposal of **4,6-Dimethylheptan-2-one** must adhere to federal, state, and local hazardous waste regulations.^{[4][5][6]} It is categorized as a hazardous waste due to its flammability.

Step 1: Waste Identification and Segregation

- Clearly label a dedicated, chemically compatible waste container with "Hazardous Waste," the full chemical name "**4,6-Dimethylheptan-2-one**," and the associated hazards (e.g., Flammable Liquid).^[4]

- Do not mix **4,6-Dimethylheptan-2-one** with other waste streams, particularly incompatible materials such as strong oxidizing agents, strong bases, or strong reducing agents.[3]

Step 2: Container Selection and Management

- Use a container made of a material that will not react with or be degraded by the ketone. The original container, if in good condition, is often a suitable choice.[4]
- Ensure the container has a secure, tightly fitting cap to prevent leaks and the release of flammable vapors.[4][7]
- The container should not be filled to more than 80% capacity to allow for vapor expansion.

Step 3: Accumulation and Storage

- Store the sealed hazardous waste container in a designated satellite accumulation area (SAA) within the laboratory.[7]
- The SAA should be located away from sources of ignition, such as heat, sparks, or open flames.[3][8]
- Maintain a log of the accumulated waste.

Step 4: Arrange for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the waste.[4]
- Provide them with accurate information about the waste, including its chemical composition and volume.
- Follow all institutional procedures for waste pickup requests.

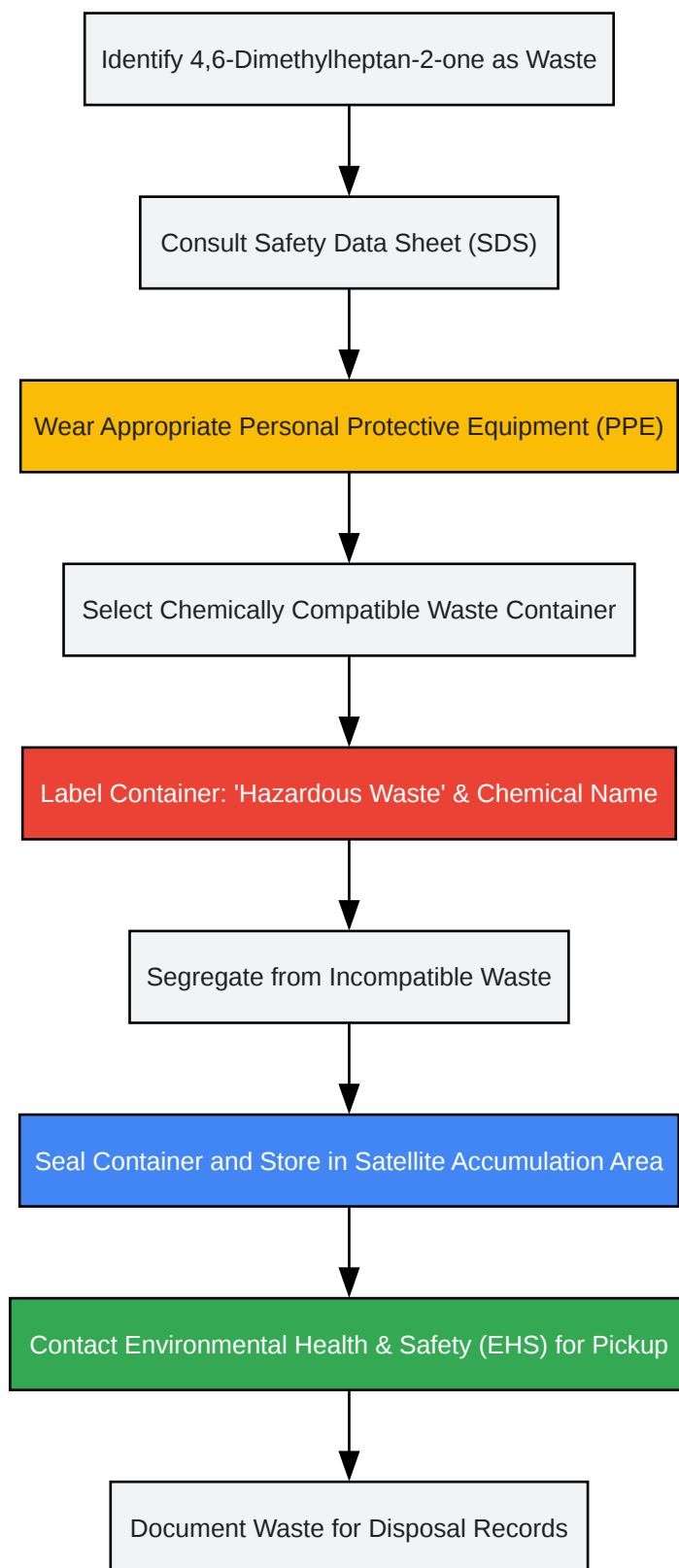
Quantitative Data Summary:

For quick reference, the key physical and safety properties of **4,6-Dimethylheptan-2-one** are summarized in the table below.

Property	Value
CAS Number	19549-80-5
Molecular Formula	C ₉ H ₁₈ O
Boiling Point	170.3°C at 760 mmHg
Flash Point	49°C / 120.2°F[3]
Signal Word	Warning
Hazard Statements	Flammable liquid and vapor, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation.

Logical Workflow for Disposal:

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **4,6-Dimethylheptan-2-one**.



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Caption: Disposal Workflow for **4,6-Dimethylheptan-2-one**.

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